

An In-depth Technical Guide to Methyl 4-bromo-3-methylbenzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-3-methylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-bromo-3-methylbenzoate**, a key chemical intermediate. It covers its chemical identity, physicochemical properties, synthesis, and applications, with a focus on data relevant to research and development.

Chemical Identity and Properties

Methyl 4-bromo-3-methylbenzoate is an aromatic ester that serves as a versatile building block in organic synthesis. Its structure features a benzene ring substituted with a bromo, a methyl, and a methyl ester group.

Table 1: Chemical Identifiers for **Methyl 4-bromo-3-methylbenzoate**

Identifier	Value
CAS Number	148547-19-7[1][2]
Molecular Formula	C ₉ H ₉ BrO ₂ [2]
IUPAC Name	methyl 4-bromo-3-methylbenzoate[2]
Synonyms	4-Bromo-m-toluic Acid Methyl Ester, 4-Bromo-3-methylbenzoic Acid Methyl Ester, Methyl 4-bromo-m-toluate

Table 2: Physicochemical Properties of **Methyl 4-bromo-3-methylbenzoate**

Property	Value	Source
Molecular Weight	229.07 g/mol	[1]
Appearance	White to yellow low melting solid or liquid	[3]
Melting Point	38-44 °C (lit.)	[1][3]
Boiling Point (Predicted)	287.4±20.0 °C	[3]
Density (Predicted)	1.433±0.06 g/cm ³	[3]
Solubility	Soluble in Methanol	[3]

Spectroscopic Data

As of the latest search, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Methyl 4-bromo-3-methylbenzoate** is not readily available in public databases. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition. For reference, spectroscopic data for the isomeric compound Methyl 4-bromobenzoate is widely available.[4]

Synthesis

Methyl 4-bromo-3-methylbenzoate is typically synthesized from its corresponding carboxylic acid, 4-bromo-3-methylbenzoic acid, through esterification.

Experimental Protocol: Esterification of 4-bromo-3-methylbenzoic acid

This protocol describes the synthesis of **Methyl 4-bromo-3-methylbenzoate** from 4-bromo-3-methylbenzoic acid using methanol and a sulfuric acid catalyst.[3]

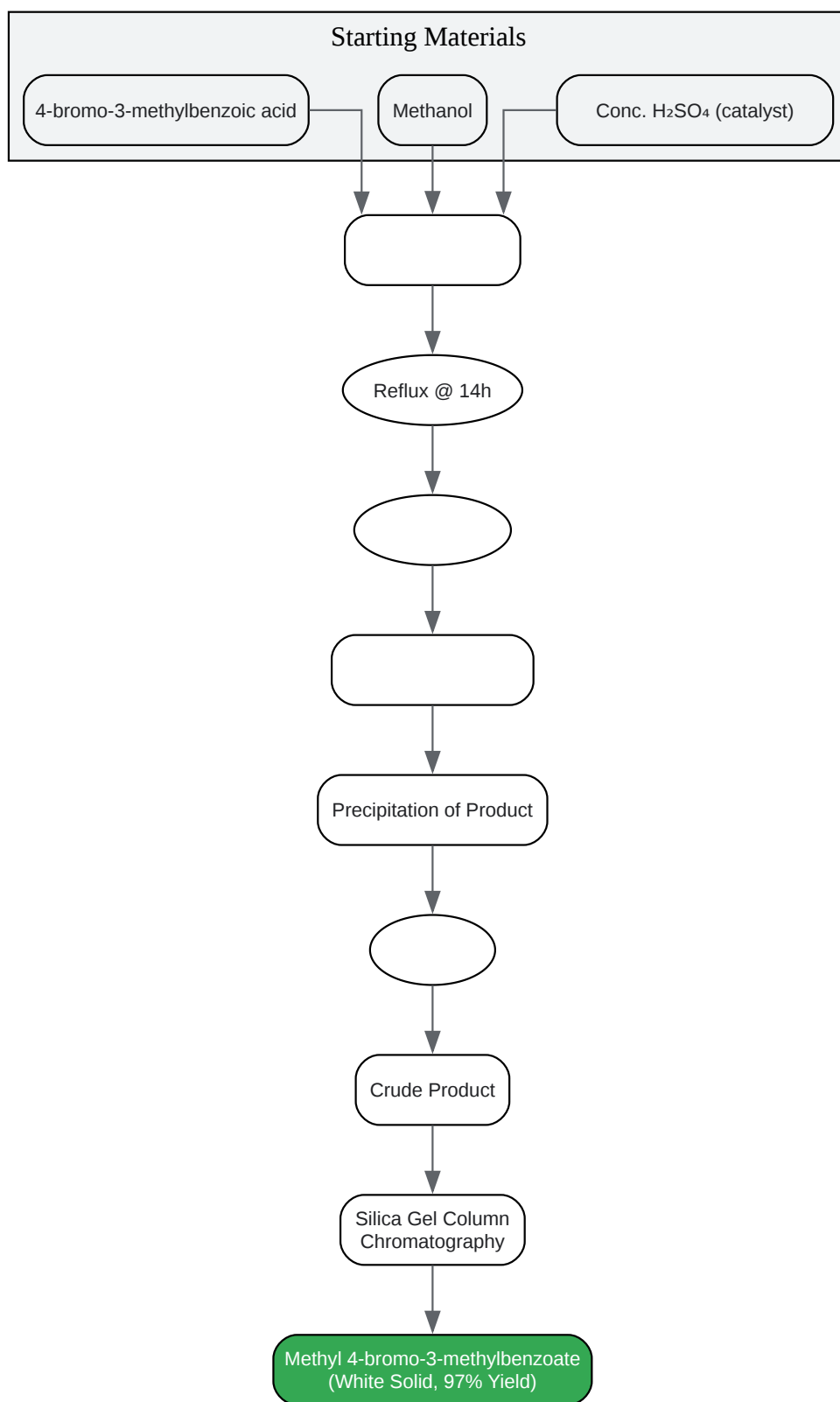
Materials:

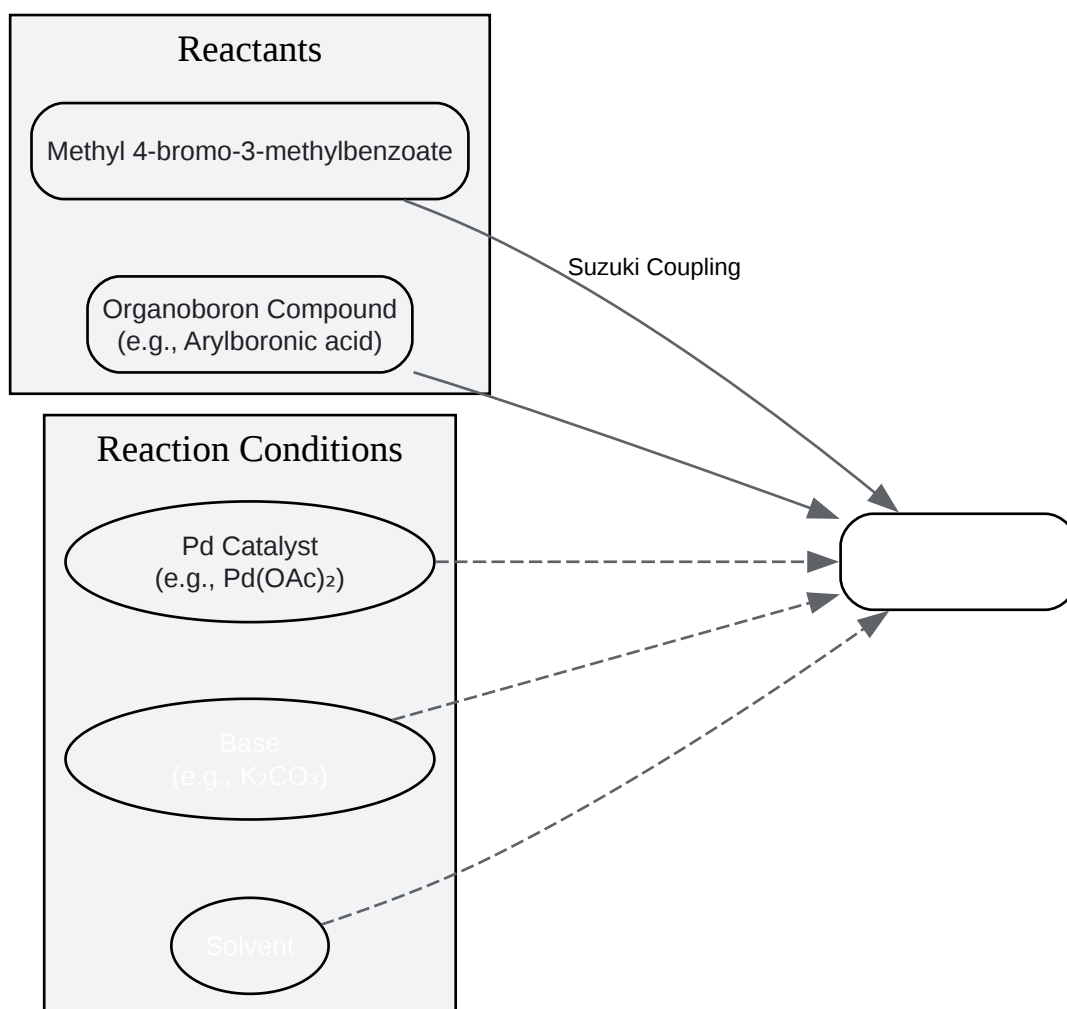
- 4-bromo-3-methylbenzoic acid (3 g, 13.19 mmol)

- Methanol (15 ml)
- Concentrated sulfuric acid (catalytic amount)
- Saturated sodium bicarbonate solution
- Silica gel for column chromatography

Procedure:

- A concentrated solution of 4-bromo-3-methylbenzoic acid in methanol is prepared.
- A catalytic amount of concentrated sulfuric acid is added to the solution.
- The reaction mixture is heated to reflux for 14 hours.
- After reflux, the mixture is cooled to 0°C.
- The reaction is neutralized with a saturated sodium bicarbonate solution, leading to the precipitation of the solid product.
- The precipitated solid is collected by filtration.
- The crude product is purified by silica gel column chromatography to yield **methyl 4-bromo-3-methylbenzoate** as a white solid (3.1 g, 97% yield).^[3]





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References

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- 2. A19078.06 [thermofisher.com]
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